

An In-depth Technical Guide to Vinyl Propionate: Chemical Properties and Structure

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Compound of Interest

Compound Name: Vinyl propionate

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Introduction

Vinyl propionate (IUPAC name: ethenyl propanoate) is an organic compound that serves as a versatile monomer in the production of a variety of polymers and copolymers.[1] This colorless liquid, an ester of propionic acid and vinyl alcohol, is structurally similar to vinyl acetate and is utilized in the manufacturing of paints, adhesives, and coatings.[1][2][3] Its reactivity, particularly in polymerization processes, makes it a significant building block in polymer chemistry.[3][4] This technical guide provides a comprehensive overview of the chemical properties, structure, and reaction mechanisms of **vinyl propionate**, tailored for a scientific audience.

Chemical Structure and Identification

Vinyl propionate consists of a vinyl group attached to a propionate group.[4] The molecule's structure is foundational to its chemical reactivity, particularly the susceptibility of the vinyl group's double bond to polymerization.

Caption: Chemical structure of **vinyl propionate**.

Table 1: Chemical Identifiers of **Vinyl Propionate**

Identifier	Value	Reference(s)
IUPAC Name	ethenyl propanoate	[2]
Synonyms	Vinyl propanoate, Propanoic acid, ethenyl ester	[2][5]
CAS Number	105-38-4	[2][4]
Molecular Formula	C5H8O2	[4][6]
Molecular Weight	100.12 g/mol	[6]
Canonical SMILES	CCC(=O)OC=C	[4]
InChI Key	UIWXSTHGICQLQT-UHFFFAOYSA-N	[4]

Physicochemical Properties

Vinyl propionate is a colorless liquid with a characteristic fruity odor.[3] It is flammable and should be handled with appropriate safety precautions.[2]

Table 2: Physical and Chemical Properties of **Vinyl Propionate**

Property	Value	Reference(s)
Appearance	Colorless liquid	[2][4]
Density	0.917 g/cm ³ (at 20 °C)	[1]
Boiling Point	95 °C	[1][2]
Melting Point	-80 °C	[4]
Flash Point	-2 °C	[2]
Solubility in Water	6.5 mL/L	[1]
Solubility in Organic Solvents	Soluble in ethanol and ether	[3][4]
Vapor Pressure	18 mmHg (at 25 °C)	[4]

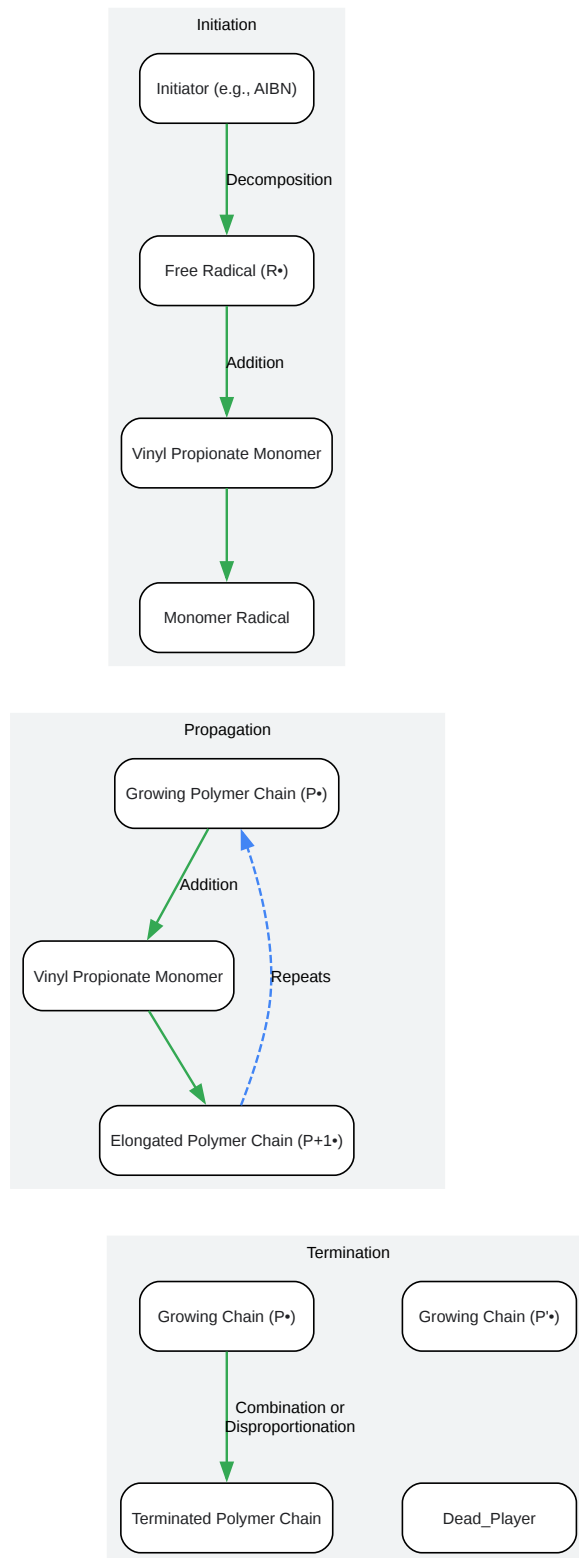
Reactivity and Polymerization

The primary chemical reactivity of **vinyl propionate** centers around the double bond of the vinyl group, which makes it susceptible to polymerization.^[4] It is a key monomer in the production of poly(**vinyl propionate**) and various copolymers.^[2]

Free-Radical Polymerization

The most common mechanism for the polymerization of **vinyl propionate** is free-radical polymerization. This process involves three key stages: initiation, propagation, and termination.

Mechanism of Free-Radical Polymerization of Vinyl Propionate



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Caption: Free-radical polymerization of **vinyl propionate**.

- **Initiation:** The process begins with the decomposition of an initiator, such as azobisisobutyronitrile (AIBN), to generate free radicals. These highly reactive species then attack the vinyl group of a **vinyl propionate** monomer, creating a new monomer radical.
- **Propagation:** The newly formed monomer radical adds to another **vinyl propionate** monomer, extending the polymer chain and regenerating a radical at the new chain end. This step repeats, rapidly increasing the molecular weight of the polymer.
- **Termination:** The growth of the polymer chain is halted through various termination reactions. These can include the combination of two growing polymer radicals or disproportionation, where a hydrogen atom is transferred from one growing chain to another, resulting in two terminated polymer chains.

Experimental Protocols and Analysis

Synthesis

The industrial synthesis of **vinyl propionate** is typically achieved through the gas-phase reaction of propionic acid with acetylene.^[2] This reaction is generally catalyzed by zinc salts supported on carbon.^[2]

A generalized laboratory-scale synthesis can be described as follows:

- **Reaction Setup:** A reaction vessel is charged with propionic acid and a suitable catalyst (e.g., a zinc salt).
- **Acetylene Addition:** Acetylene gas is bubbled through the reaction mixture at a controlled temperature.
- **Reaction Monitoring:** The progress of the reaction is monitored by techniques such as gas chromatography (GC) to determine the consumption of reactants and the formation of the product.
- **Purification:** Upon completion, the crude product is purified, typically by distillation, to remove unreacted starting materials and byproducts.

Analytical Characterization

The characterization of **vinyl propionate** and its polymers relies on standard analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: Provides information on the proton environment in the molecule. The vinyl protons typically appear as a complex multiplet, while the ethyl group of the propionate moiety shows a characteristic triplet and quartet.^[7]
- ^{13}C NMR: Used to identify the different carbon environments. The carbonyl carbon, the carbons of the vinyl group, and the carbons of the ethyl group will have distinct chemical shifts.

Note: Detailed experimental parameters for NMR analysis of **vinyl propionate** are often instrument and laboratory-specific. A general procedure involves dissolving the sample in a deuterated solvent (e.g., CDCl_3) and acquiring the spectrum on a standard NMR spectrometer.

Infrared (IR) Spectroscopy: IR spectroscopy is a valuable tool for identifying the functional groups present in **vinyl propionate**. Key characteristic absorption bands include:

- C=O stretch: A strong absorption band characteristic of the ester carbonyl group.
- C=C stretch: An absorption corresponding to the vinyl double bond.
- C-O stretch: Bands associated with the ester C-O bonds.^[8]

Note: Samples for IR analysis can be prepared as a thin film between salt plates (e.g., NaCl or KBr) or as a solution in a suitable solvent.

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful technique for separating and identifying volatile compounds. In the context of **vinyl propionate**, it can be used to:

- Assess the purity of a sample.
- Identify impurities or byproducts from a synthesis.
- Analyze the composition of copolymer mixtures.

The gas chromatograph separates the components of a mixture, and the mass spectrometer provides a mass spectrum for each component, allowing for its identification.[5]

Safety and Handling

Vinyl propionate is a flammable liquid and should be handled in a well-ventilated area away from ignition sources.[2] It can cause skin and eye irritation.[4] Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Vinyl propionate is a commercially important monomer with well-defined chemical and physical properties. Its structure, featuring a reactive vinyl group, allows for its efficient polymerization into a range of useful materials. The synthesis, characterization, and polymerization of **vinyl propionate** are well-established processes, utilizing standard organic chemistry techniques and analytical instrumentation. This guide provides a foundational understanding of this key chemical for professionals in research and development.

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